

Application Notes and Protocol for Dyeing Nylon Fibers with Acid Green 20

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the dyeing of nylon (polyamide) fibers with **Acid Green 20**, a water-soluble anionic dye. The procedure outlines the necessary reagents, equipment, and a step-by-step process to achieve consistent and high-quality dyeing results suitable for research and development applications.

Introduction

Acid Green 20 (C.I. 20495) is a double azo-class acid dye that is effective for dyeing protein and polyamide fibers such as wool, silk, and nylon.[1] Its suitability for nylon is attributed to the ionic interaction between the anionic sulfonate groups of the dye and the protonated amino end groups of the nylon polymer under acidic conditions. This protocol details an exhaust dyeing method, a common and effective technique for achieving level and saturated coloration of nylon fibers.

Chemical and Physical Properties of Acid Green 20



Property	Value	
C.I. Name	Acid Green 20	
C.I. Number	20495	
CAS Number	5850-39-5	
Molecular Formula	C22H16N6Na2O7S2	
Molecular Weight	586.51 g/mol	
Appearance	Dark green to black powder	
Solubility	Soluble in water, slightly soluble in ethanol	

Quantitative Data: Colorfastness of Acid Green 20

The following table summarizes the colorfastness properties of **Acid Green 20** on wool, which serves as a good proxy for nylon due to the similar chemical nature of the fibers. The ratings are based on a scale of 1 to 5, where 5 represents the best fastness.



Fastness Property	Test Method	Rating
Light Fastness	ISO	3-4
AATCC	3	
Wash Fastness (Soaping)	ISO (Fading)	3
ISO (Staining)	1	
AATCC (Fading)	2-3	_
AATCC (Staining)	2-3	
Perspiration Fastness	ISO (Fading)	4-5
ISO (Staining)	2	
AATCC (Fading)	3	
AATCC (Staining)	2-3	_
Rubbing/Crocking (Dry)	ISO / AATCC	4-5
Rubbing/Crocking (Wet)	ISO / AATCC	2-3

Data is for Acid Green 20 on wool and is indicative for nylon.[1]

Experimental Protocols Materials and Equipment

- Nylon fibers/fabric
- Acid Green 20 dye
- Acetic acid (CH₃COOH) or Formic acid (HCOOH)
- Leveling agent (e.g., anionic or non-ionic surfactant)
- Fixing agent (optional, for improved wash fastness, e.g., syntan or cationic fixing agent)
- Sodium sulfate (Na₂SO₄) (optional, for promoting exhaustion)



- · Distilled or deionized water
- Laboratory dyeing machine (e.g., beaker dyer) or a temperature-controlled water bath with stirring capabilities
- Beakers, graduated cylinders, and pipettes
- pH meter or pH indicator strips
- Heating and stirring plate
- Glass stirring rod
- Safety glasses, gloves, and lab coat

Dyeing Protocol

This protocol is based on a 2% depth of shade (% owf - on weight of fiber).

- Preparation of the Dyebath:
 - Calculate the required amount of water to achieve a liquor ratio of 1:20 (e.g., for 10 grams of nylon, use 200 mL of water).
 - In a beaker, dissolve the required amount of Acid Green 20 (0.2 g for 10 g of fiber) in a small amount of hot distilled water.
 - To the main dyebath, add the dissolved dye, a leveling agent (typically 0.5-1.0% owf), and acetic acid to adjust the pH to 4.5-5.5.
 - Add the remaining calculated volume of distilled water and stir until all components are fully dissolved.
- Dyeing Procedure:
 - Introduce the pre-wetted nylon fibers into the dyebath at room temperature (approximately 40°C).



- Slowly raise the temperature of the dyebath to 90-100°C at a rate of 1-2°C per minute. A slower heating rate in the 65-85°C range is crucial for achieving level dyeing.
- Maintain the temperature at 90-100°C for 30-60 minutes, with continuous stirring to ensure even dye uptake.
- After the dyeing time has elapsed, turn off the heat and allow the dyebath to cool down slowly to about 70°C.
- Rinsing and Washing:
 - Remove the dyed nylon from the dyebath and rinse thoroughly with warm water, followed by cold water, until the rinse water runs clear.
 - A subsequent wash with a non-ionic detergent (1-2 g/L) at 50-60°C for 10-15 minutes can help remove any unfixed dye.
 - Rinse again with cold water.


Aftertreatment for Improved Wash Fastness (Optional)

For applications requiring high wash fastness, an aftertreatment with a fixing agent is recommended.

- Prepare a fresh bath with a cationic fixing agent (typically 1-2% owf) at a liquor ratio of 1:20.
- Adjust the pH of the bath to the manufacturer's recommendation (usually slightly acidic).
- Immerse the rinsed, dyed nylon into the fixing bath at around 40-50°C.
- Treat for 20-30 minutes with gentle agitation.
- Rinse thoroughly with cold water and dry.

Visualizations






Click to download full resolution via product page

Caption: Experimental workflow for dyeing nylon fibers with Acid Green 20.





Click to download full resolution via product page

Caption: Ionic interaction between **Acid Green 20** and nylon fiber.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [Application Notes and Protocol for Dyeing Nylon Fibers with Acid Green 20]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3273268#protocol-for-dyeing-nylon-fibers-with-acid-green-20]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com